

An In-depth Technical Guide to Tricosanyl Lignocerate: Structure, Properties, and Experimental Considerations

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Compound of Interest

Compound Name: *Tricosanyl lignocerate*

Cat. No.: *B15622404*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **tricosanyl lignocerate**, a wax ester of significant interest due to its very long-chain fatty acid and fatty alcohol components. This document details its chemical structure, physicochemical properties, and provides exemplary experimental protocols for its synthesis and analysis, tailored for a scientific audience.

Chemical Structure and Formula

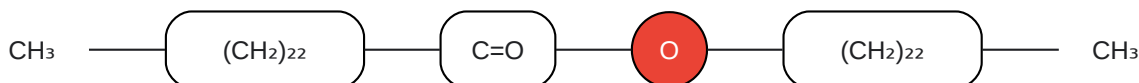
Tricosanyl lignocerate is the ester formed from lignoceric acid (tetracosanoic acid) and 1-tricosanol (tricosyl alcohol). Its structure consists of a 24-carbon saturated fatty acid linked to a 23-carbon saturated fatty alcohol via an ester bond.

Chemical Formula: $C_{48}H_{96}O_2$

IUPAC Name: Tricosyl tetracosanoate

Synonyms: Lignoceryl tricosanoate

The chemical structure of **tricosanyl lignocerate** is visualized in the diagram below, generated using the DOT language.



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Caption: Chemical structure of **tricosanyl lignocerate**.

Physicochemical Data

Quantitative data for **tricosanyl lignocerate** is not extensively reported in the literature. The following table summarizes key physicochemical properties, with some values being estimates based on its constituent fatty acid and alcohol, and on the properties of similar very long-chain wax esters.

Property	Value	Source/Method
Molecular Weight	705.32 g/mol	Calculated
Chemical Formula	C ₄₈ H ₉₆ O ₂	-
Melting Point	Estimated to be in the range of 80-90 °C	Estimation
Boiling Point	> 500 °C (decomposes)	Estimation
Density	~0.85 g/cm ³ at 20 °C	Estimation
Solubility	Insoluble in water; Soluble in hot nonpolar organic solvents (e.g., hexane, chloroform)	General Property
Physical State	Waxy solid at room temperature	General Property

Experimental Protocols

The following sections provide detailed methodologies for the synthesis and analysis of **tricosanyl lignocerate**, adapted from standard organic chemistry procedures for esterification and lipid analysis.

This protocol describes the acid-catalyzed esterification of lignoceric acid with 1-tricosanol.

Materials:

- Lignoceric acid (tetracosanoic acid)
- 1-Tricosanol (tricosyl alcohol)
- Concentrated sulfuric acid (H_2SO_4) or p-toluenesulfonic acid (PTSA)
- Anhydrous toluene
- Saturated sodium bicarbonate (NaHCO_3) solution
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Hexane
- Silica gel for column chromatography

Equipment:

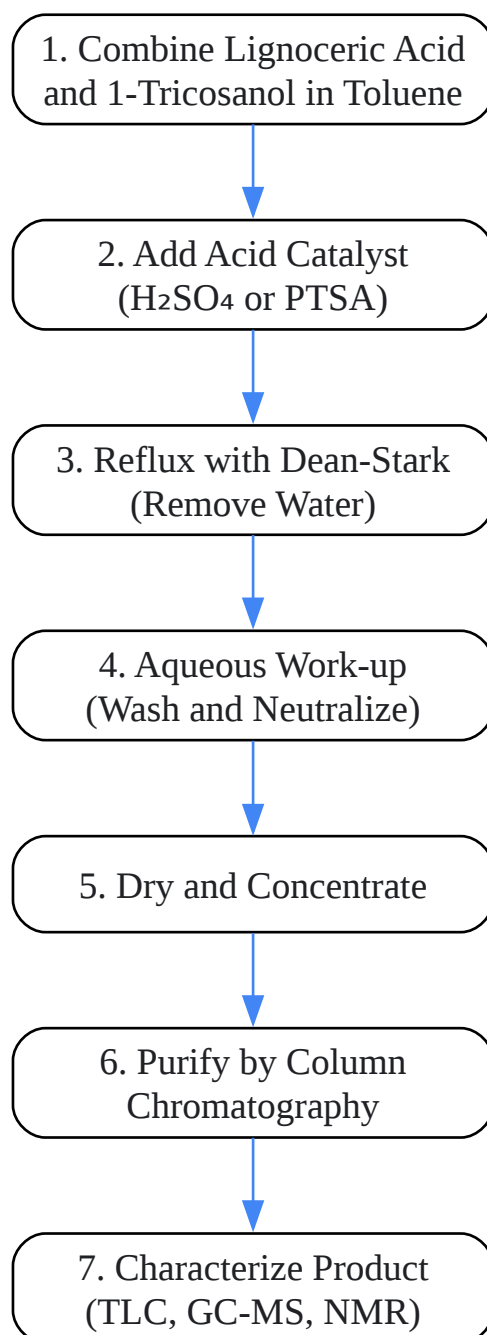
- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Glass column for chromatography

- Beakers, flasks, and other standard laboratory glassware

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus, a reflux condenser, and a magnetic stir bar, combine lignoceric acid (1 equivalent) and 1-tricosanol (1.2 equivalents).
- **Solvent and Catalyst Addition:** Add anhydrous toluene to dissolve the reactants. Add a catalytic amount of concentrated sulfuric acid or p-toluenesulfonic acid (approximately 0.05 equivalents).
- **Reflux and Water Removal:** Heat the mixture to reflux using a heating mantle. The toluene-water azeotrope will distill and be collected in the Dean-Stark trap, driving the reaction to completion. Continue the reflux until no more water is collected in the trap (typically 4-8 hours).
- **Work-up:**
 - Cool the reaction mixture to room temperature.
 - Transfer the mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter to remove the drying agent and concentrate the filtrate using a rotary evaporator to obtain the crude product.
- **Purification:** Purify the crude **tricosanyl lignocerate** by column chromatography on silica gel, eluting with a hexane-ethyl acetate gradient to separate the desired ester from unreacted starting materials and byproducts.
- **Characterization:** Confirm the identity and purity of the product using techniques such as Thin Layer Chromatography (TLC), Gas Chromatography-Mass Spectrometry (GC-MS), and Nuclear Magnetic Resonance (NMR) spectroscopy.

The logical workflow for this synthesis is depicted in the following diagram:



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Caption: Workflow for the synthesis of **tricosanyl lignocerate**.

Direct analysis of the intact wax ester by GC can be challenging due to its high boiling point. A common and more practical approach is to first transesterify the wax ester to its corresponding

fatty acid methyl ester (FAME) and fatty alcohol, which are more volatile and amenable to GC analysis.

Materials:

- **Tricosanyl lignocerate** sample
- Methanolic HCl (e.g., 3 N) or BF₃-methanol
- Hexane
- Anhydrous sodium sulfate
- Internal standard (e.g., methyl heptadecanoate)

Equipment:

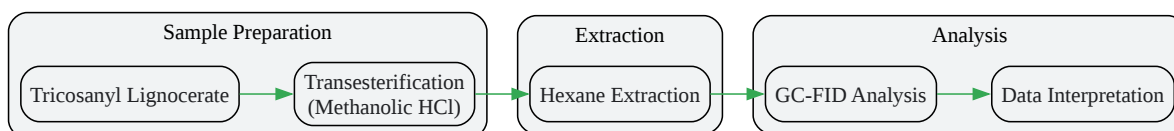
- Screw-cap reaction vial
- Heating block or water bath
- Vortex mixer
- Gas chromatograph with a Flame Ionization Detector (GC-FID)
- Capillary GC column suitable for FAME analysis (e.g., a polar column like those with a polyethylene glycol stationary phase)

Procedure:

- Sample Preparation: Accurately weigh a small amount of the **tricosanyl lignocerate** sample (e.g., 1-5 mg) into a screw-cap reaction vial. Add a known amount of the internal standard.
- Transesterification:
 - Add 1-2 mL of methanolic HCl or BF₃-methanol to the vial.
 - Seal the vial tightly and heat at 60-80 °C for 1-2 hours to ensure complete transesterification.

- Extraction:
 - Cool the vial to room temperature.
 - Add 1-2 mL of hexane and 1 mL of water.
 - Vortex thoroughly to extract the FAME (methyl lignocerate) and the fatty alcohol (1-tricosanol) into the hexane layer.
 - Allow the layers to separate.
- Sample Injection:
 - Carefully transfer the upper hexane layer to a GC vial containing a small amount of anhydrous sodium sulfate to remove any residual water.
 - Inject 1 μ L of the sample into the GC-FID.
- GC Analysis:
 - Use an appropriate temperature program for the GC oven to separate the methyl lignocerate and 1-tricosanol. A typical program might start at a lower temperature and ramp up to a higher temperature to elute these long-chain compounds.
 - Identify the peaks by comparing their retention times with those of authentic standards (methyl lignocerate and 1-tricosanol).
 - Quantify the components by comparing their peak areas to that of the internal standard.

The signaling pathway for this analytical procedure is outlined below:



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Caption: Analytical pathway for **tricosanyl lignocerate**.

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